Crystal Structure & Performance Guide: 1,5-Naphthyridine-4-Carboxylic Acid Derivatives

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Compound of Interest

Compound Name:	*Methyl 1,5-naphthyridine-4-carboxylate*
Cat. No.:	*B11906105*

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Executive Summary

Context: The 1,5-naphthyridine-4-carboxylic acid scaffold represents a critical structural mimic of the quinoline pharmacophore. While its 1,8-isomer (e.g., Nalidixic acid) is a well-established antibacterial targeting DNA gyrase, the 1,5-derivatives have emerged as potent inhibitors of Topoisomerase I and TGF-β type I receptor (ALK5).

Purpose: This guide objectively compares the structural performance of 1,5-naphthyridine-4-carboxylic acid derivatives against standard alternatives (Quinolines and 1,8-Naphthyridines). It focuses on solid-state properties—specifically crystal packing efficiency, planarity, and supramolecular synthons—that directly influence solubility and bioavailability in drug development.

Comparative Analysis: Scaffold Performance

The following table contrasts the 1,5-naphthyridine core with its primary market alternatives. Data is synthesized from crystallographic studies of representative derivatives.[1][2]

Table 1: Structural & Functional Comparison of Naphthyridine Isomers

Feature	1,5-Naphthyridine-4-COOH **(Focus)**	1,8-Naphthyridine-3-COOH **(Alternative 1)**	Quinoline-4-COOH **(Alternative 2)**
Primary Biological Target	Topoisomerase I, TGF-β (ALK5)	DNA Gyrase (Bacteria)	Topoisomerase II / Malaria
Ring Planarity (RMSD)	High (< 0.012 Å) [1]	Moderate (0.02 - 0.04 Å)	High (< 0.015 Å)
H-Bond Acceptors (N)	N1, N5 (Symmetrical)	N1, N8 (Adjacent)	N1 (Single)
Dominant Synthon	Linear Chains (N...HO Heterosynthon)	Discrete Dimers (Acid-Acid Homosynthon)	Acid-Acid Homosynthon
Lattice Energy	High (Strong - stacking)	Moderate	Moderate to High
Solubility Profile	Low (due to rigid planar packing)	Moderate (pH dependent)	Moderate

Expert Insight: The symmetry of the 1,5-naphthyridine ring (N atoms at 1,5 positions) facilitates the formation of infinite linear hydrogen-bonded chains in the crystal lattice, unlike the 1,8-isomer which often forms closed dimers due to the proximity of the nitrogen to the carboxylic acid. This results in higher lattice energy and lower solubility for 1,5-derivatives, necessitating specific solvothermal crystallization protocols described in Section 4.

Deep Dive: Crystal Structure Analysis

Geometric Parameters & Planarity

Single-crystal X-ray diffraction (SCXRD) analysis reveals that the 1,5-naphthyridine core is exceptionally planar. In the structure of 4-diphenylphosphanyl-1,5-naphthyridine, the maximum deviation from the mean plane is only 0.010–0.012 Å [1]. This rigidity is a double-edged sword:

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- Pro: It enhances binding affinity to the flat DNA intercalation sites or the ATP-binding pocket of kinases (e.g., ALK5).
- Con: It promotes tight

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  stacking (centroid-centroid distances ~3.6–3.8 Å), leading to aggregation and poor dissolution rates.

Supramolecular Synthons

In the solid state, the carboxylic acid group (-COOH) competes for hydrogen bonding partners.

- Scenario A (Homosynthon): The classical

  carboxylic acid dimer. Common in quinolines.
- Scenario B (Heterosynthon): The acid proton donates to the aromatic Nitrogen (N5) of a neighboring molecule (

).
- Observation: For 1,5-naphthyridine-4-carboxylic acids, Scenario B is often energetically favored due to the high basicity of the N5 atom, leading to the formation of robust 1D supramolecular chains rather than discrete dimers.

Experimental Protocols

Synthesis Workflow (Gould-Jacobs Reaction)

To obtain high-purity crystals, one must first synthesize the core with minimal impurities.

- Condensation: Reflux 3-aminopyridine (1.0 eq) with diethyl ethoxymethylenemalonate (1.1 eq) at 120°C for 2 hours.
  - Checkpoint: Formation of a thick syrup (intermediate enamine).
- Cyclization: Add the intermediate dropwise to Dowtherm A (diphenyl ether/biphenyl eutectic) pre-heated to 250°C.

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- Critical Step: Rapid addition is crucial to prevent polymerization. Maintain temp for 30-45 mins.

- Hydrolysis: Isolate the ester precipitate, then reflux in 10% NaOH for 4 hours. Acidify with HCl to pH 3–4 to precipitate the carboxylic acid [2].[3]

Crystallization Protocol (Solvothermal Method)

Standard evaporation often yields microcrystalline powders unsuitable for SCXRD. The solvothermal method is recommended.

- Reagents: 20 mg of 1,5-naphthyridine derivative, 5 mL DMF/Ethanol (1:1 v/v).
- Vessel: 15 mL Teflon-lined stainless steel autoclave.
- Procedure:
  - Dissolve compound in solvent mixture; sonicate for 10 mins.
  - Seal autoclave and heat to 120°C for 24 hours.
  - Cooling Ramp: Cool at a rate of 5°C/hour to room temperature.
  - Result: Block-shaped crystals suitable for diffraction.

Visualization of Workflow

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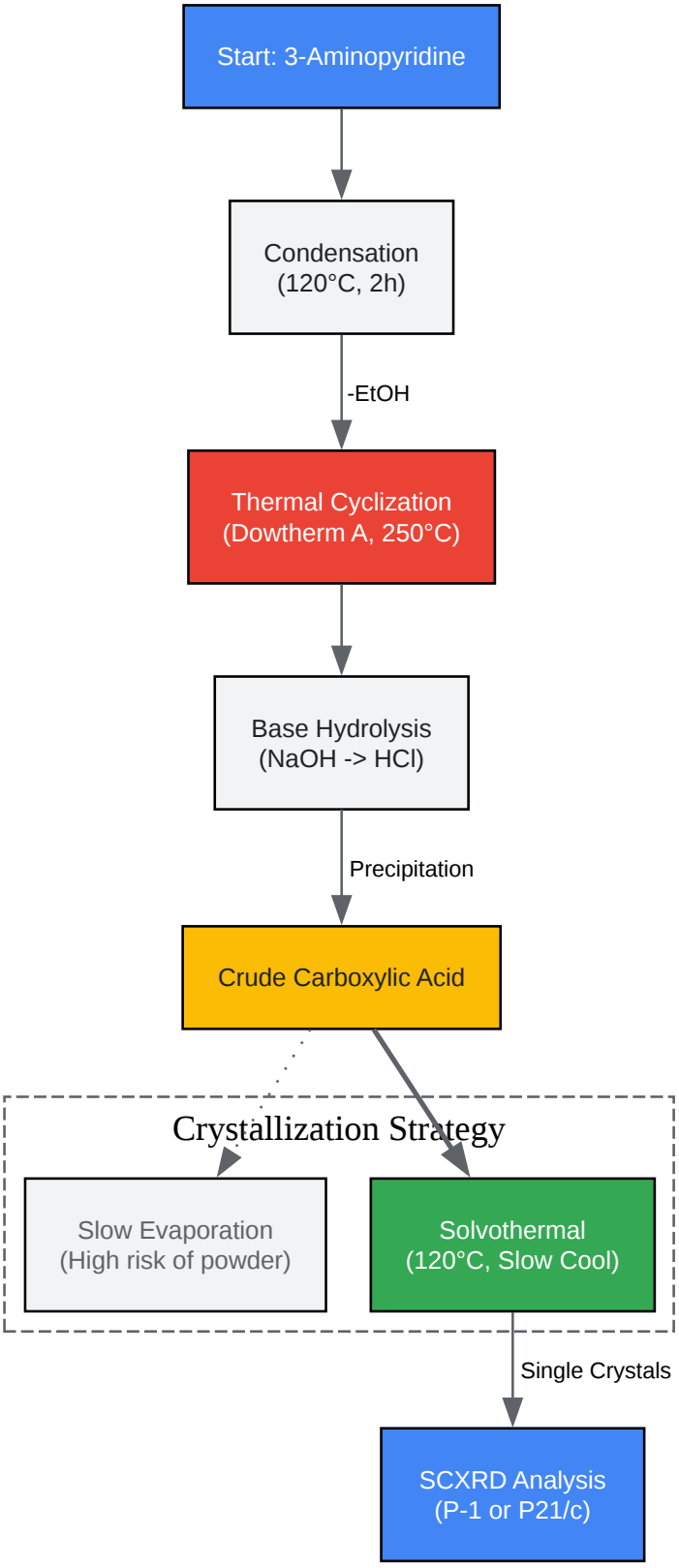

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Caption: Optimized synthetic and crystallization workflow for 1,5-naphthyridine derivatives.

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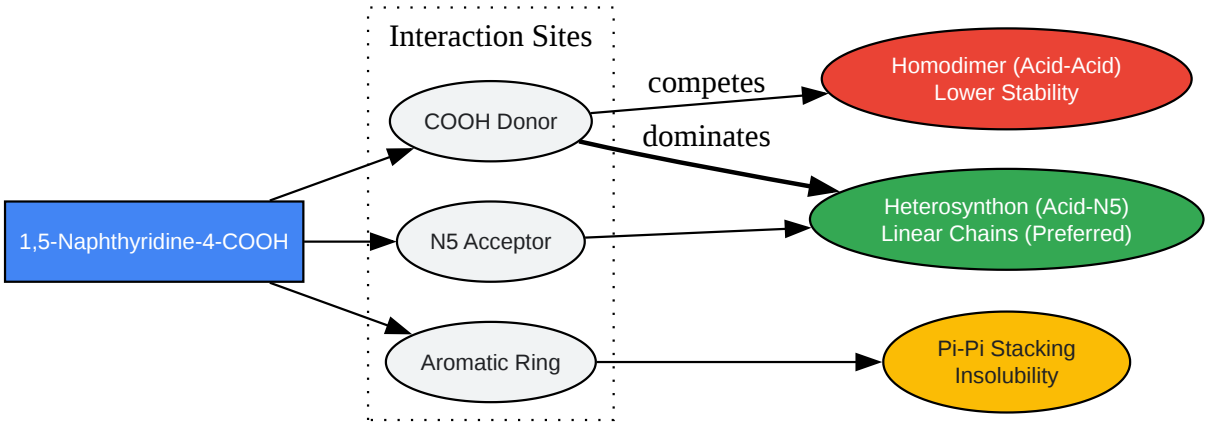
Structural Logic: Synthon Competition

Understanding the intermolecular forces is vital for predicting solid-state stability.



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Caption: Competition between homosynthons and heterosynthons in the crystal lattice.

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